Hexanamide, 6-hydroxy-N,N-bis(2-hydroxyethyl)- proper disposal procedures

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Compound of Interest	
Compound Name:	*Hexanamide, 6-hydroxy-N,N-bis(2-hydroxyethyl)-*
CAS No.:	*68052-21-1*
Cat. No.:	*B13784774*

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Part 1: Executive Safety Summary

Immediate Action Required:

- Do NOT dispose of down the drain. Despite water solubility, this compound poses aquatic toxicity risks and contributes significantly to Chemical Oxygen Demand (COD).[1]
- Primary Waste Stream: Non-Halogenated Organic Waste (Incineration).[2]
- Critical Hazard: Severe Eye Irritant / Skin Irritant.[2][3][4] High viscosity creates slip hazards during spills.[2]

Part 2: Chemical Profile & Hazard Assessment

To manage disposal effectively, we must understand the physicochemical behavior of the analyte.[1][2] This compound is an alkanolamide, specifically a derivative often resulting from the ring-opening of

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-caprolactone with diethanolamine.[1][2]

Chemical Identity

- Chemical Name: **Hexanamide, 6-hydroxy-N,N-bis(2-hydroxyethyl)-**[1][2][5][6]
- CAS Registry Number: 55320-28-4 (or isomer/analog 68052-21-1 depending on synthesis specificity).[2]
- Molecular Formula:

  [2][5][6]
- Functional Groups:
  - Primary Hydroxyls: High water solubility, polarity.[1]
  - Amide Linkage: Chemical stability (resistant to hydrolysis under neutral conditions).[2]
  - Alkyl Chain: Lipophilic character (surfactant properties).[2]

Physicochemical Properties Table

Property	Value / Characteristic	Operational Implication
Physical State	Viscous Liquid or Waxy Solid	Difficult to pipette; requires warming for transfer.[2]
Solubility	Soluble in Water, Alcohols	Do not mistake solubility for drain safety.[1]
Flash Point	>100°C (Estimated)	Likely classified as "Non-Ignitable" (unless in solvent).
pH (Aqueous)	Neutral to slightly alkaline	Compatible with standard organic waste streams.
Viscosity	High	Spills will be extremely slippery; difficult to pump.[2]

Toxicology & Environmental Hazards

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- GHS Classification (Derived from Alkanolamide class):
  - Eye Dam./Irrit. 1: Risk of serious damage due to surfactant action on corneal membranes.[2]
  - Skin Irrit. 2: Prolonged contact causes defatting and irritation.[2]
  - Aquatic Chronic 3: Harmful to aquatic life with long-lasting effects.[2][4]
- Regulatory Status: Not P-listed or U-listed (RCRA).[2] Regulated as "Characteristic Waste" or general "Non-Halogenated Organic."[2]

Part 3: Disposal Protocols

Protocol A: Pure Substance & Concentrated Stocks

Applicability: Expired reagents, synthesis leftovers, or botched reaction mixtures.[1][2]

- Container Selection: Use a High-Density Polyethylene (HDPE) jerrican or glass bottle.[2] Avoid metal containers if prolonged storage is expected due to potential slow corrosion from hydrolysis byproducts.[2]
- Labeling: Affix a hazardous waste label.
  - Primary Constituent:[2][3][7][8][9] "Non-Halogenated Organic Waste."[2]
  - Specific Content: "**Hexanamide, 6-hydroxy-N,N-bis(2-hydroxyethyl)-**".[1][2][5][6]
  - Hazard Checkbox: Irritant.[2]
- Transfer:
  - If the substance is too viscous, gently warm the container to 40°C in a water bath to lower viscosity before pouring.
  - Do not use solvents to thin it out unless necessary, as this increases the waste volume and flammability profile.[1]
- Final Disposition: Transfer to EHS/Facilities for Fuel Blending/Incineration.

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Protocol B: Aqueous Solutions & HPLC Waste

Applicability: Buffer mixtures, wash solvents, or diluted experimental waste.[1][2]

- Segregation:
  - Strict Rule: Never mix with oxidizers (e.g., Nitric Acid, Peroxides) as alkanolamines can form unstable byproducts or nitrosamines (if nitrating agents are present).[1]
- Collection:
  - Collect in "Aqueous Organic Waste" carboys.[2]
  - If the concentration is <5% and mixed with organic solvents (Acetonitrile/Methanol), it is compatible with standard HPLC waste streams.[1]
- Foam Management:
  - Due to surfactant properties, this waste may foam during pouring.[1] Pour slowly along the sidewall of the funnel to prevent overflow.[2]

Protocol C: Solid Waste (Contaminated Debris)

Applicability: Pipette tips, wipes, gloves.[1][2]

- Trace Contamination: Wipes and gloves with minor residue can typically be processed as solid chemical waste (incineration bin).[2]
- Gross Contamination: If a spill cleanup results in saturated absorbents, double-bag in heavy-duty polyethylene bags, seal with tape, and label as "Hazardous Debris: Organic Irritant."[1][2]

Part 4: Spill Management (The "SWIMS" Protocol)

Why this is critical: As a viscous surfactant, a spill of this compound creates a high-risk slip zone that is difficult to clean with water alone (creates foam).[1][2]

- S - Stop: Stop the leak if safe (upright the bottle).

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- W - Warn: Alert nearby personnel. "Slip Hazard!"
- I - Isolate: Cordon off the area.[2]
- M - Minimize:
  - Do NOT use water initially. Adding water will generate massive amounts of foam, expanding the spill area.[1]
  - Use a dry absorbent: Vermiculite or Clay Cat Litter.[2]
  - Scientist's Tip: For viscous liquids, use a polypropylene pad or scraper to physically remove the bulk material before applying absorbent.[1]
- S - Sweep: Sweep up the saturated absorbent into a waste bag.[2]
- Decontamination: Only after bulk removal, wash the floor with a detergent-free solvent (like Ethanol) or water.[2]

Part 5: Decision Logic & Workflows

Figure 1: Waste Stream Decision Tree

Caption: Logical flow for determining the correct disposal path based on physical state and concentration.[2]

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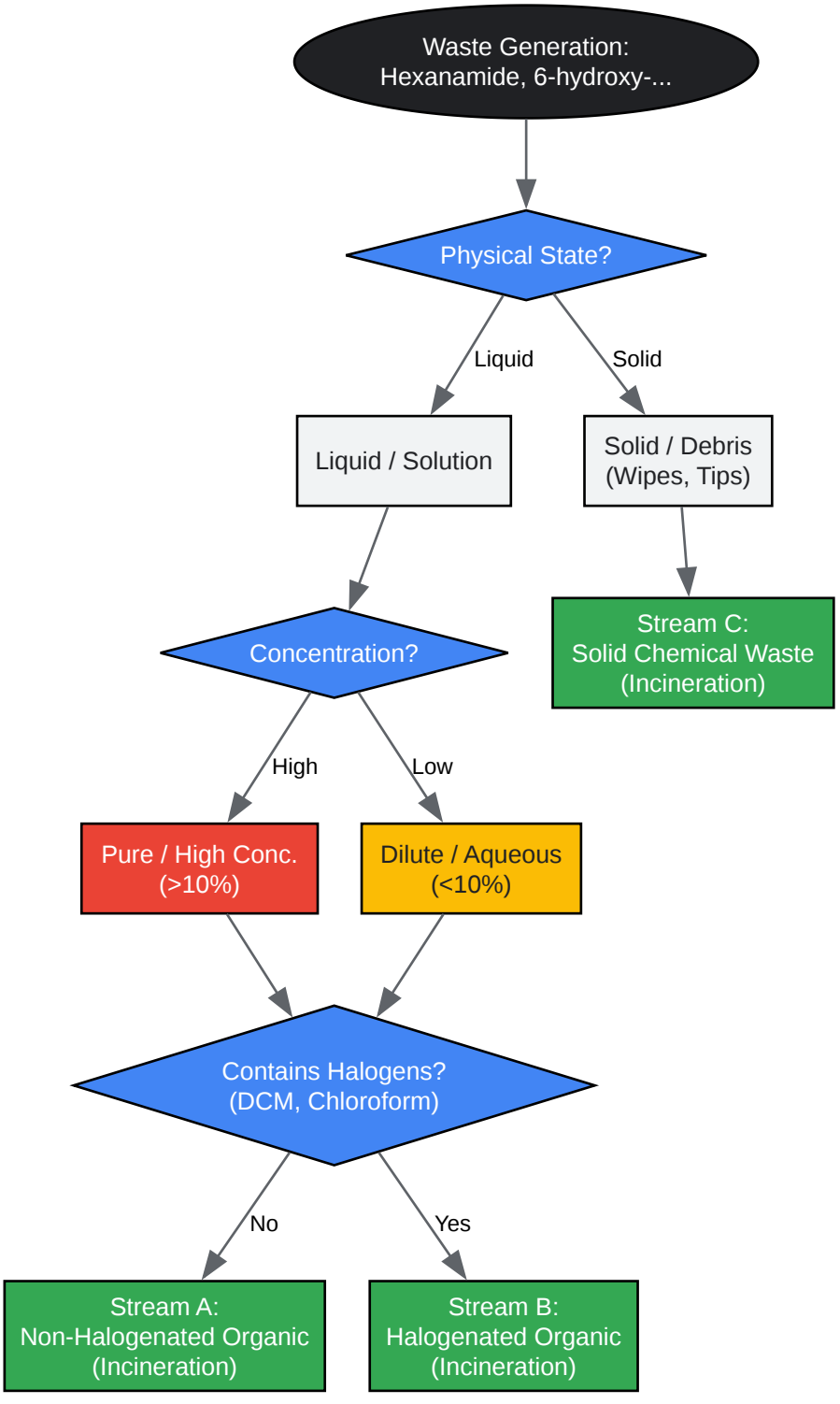

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Figure 2: Spill Response Mechanism

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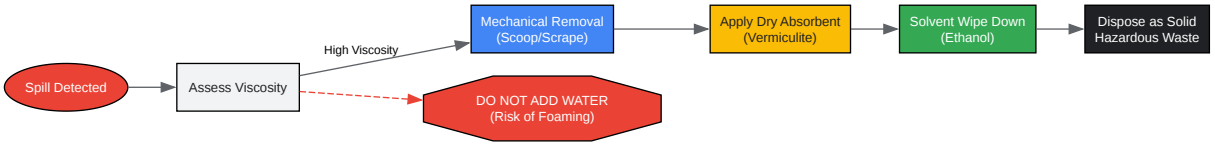
Caption: Step-by-step containment strategy emphasizing the "No Water" rule for surfactant spills.



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Part 6: References & Authority

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